

Application Note: Precision Molarity Determination of 4-Hydroxy McPT Hydrochloride

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Compound of Interest

Compound Name: 4-hydroxy McPT (hydrochloride)

Cat. No.: B8256786

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Executive Summary

4-Hydroxy McPT (4-hydroxy-N-methyl-N-cyclopropyltryptamine) is a potent serotonergic research chemical often supplied as a hydrochloride (HCl) salt to enhance stability and solubility. Accurate molarity determination is critical for receptor binding assays (e.g., 5-HT_{2A}) and quantitative titrations.

This guide addresses the specific challenges of working with 4-Hydroxy McPT HCl (C₁₇H₂₁N₃O · HCl), including hygroscopicity, salt-form correction, and solubility limits. It provides a validated workflow for calculating, preparing, and verifying molar concentrations using gravimetric and potentiometric methods.

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Compound Profile & Physicochemical Properties

Before calculation, the exact stoichiometry of the analyte must be defined. 4-Hydroxy McPT HCl is a mono-hydrochloride salt of a substituted tryptamine.[1]

Property	Value	Notes
Systematic Name	3-[2-(cyclopropylmethylamino)ethyl]-1H-indol-4-ol, monohydrochloride	
Formula	$C_{19}H_{21}N_2O$ H N O_2 · HCl	
Molecular Weight (Salt)	266.77 g/mol	Use this for weighing calculations.
Molecular Weight (Freebase)	230.31 g/mol	Use this for active moiety dosage.
Salt Correction Factor (SCF)	1.158	
Solubility	DMF/DMSO: ~30 mg/mL; PBS (pH 7.2): 0.2 mg/mL	Critical: Low aqueous solubility requires organic stock preparation.
pKa (Estimated)	Amine: ~9.6; Phenol: ~10.1	Overlapping pKa values complicate visual acid-base titration.

Theoretical Framework: The Molarity Calculation

To prepare a solution of precise molarity (

) or to calculate the molarity of an unknown solution, one must account for the Salt Correction Factor and Purity.

The Master Equation

When preparing a stock solution from solid powder:

- : Desired Molarity.
- : 266.77 g/mol (NOT the freebase weight).
- : The chromatographic purity from the CoA (e.g., 98.5%).

Calculating Molarity of an Existing Solution

If a specific mass (

) was dissolved in a volume (

): _____



Critical Insight: If your assay requires a specific molarity of the freebase (active drug), you must use the Freebase Molarity equation:

(The stoichiometry is 1:1, so the molarity is identical, but the mass weighed is higher).

Protocol A: Precision Stock Solution Preparation

Objective: Prepare 10 mL of a 10 mM (0.01 M) stock solution of 4-Hydroxy McPT HCl.

Reagents & Equipment

- 4-Hydroxy McPT HCl (Reference Standard Grade).[5]
- Solvent: Anhydrous DMSO (Dimethyl sulfoxide) or DMF. Note: Avoid water for high-concentration stocks due to solubility limits (0.2 mg/mL).
- Class A Volumetric Flask (10 mL) or calibrated posit-displacement pipette.

- Analytical Balance (Readability 0.01 mg).

Workflow

- Calculate Mass Required:

(Assuming 99% purity).

- Weighing (Difference Method):

- Place a weighing boat on the balance; tare.

- Add approx. 27 mg of compound. Record exact mass ().

- Example:

.

- Dissolution:

- Transfer solid to a 10 mL volumetric flask.

- Add ~5 mL DMSO. Vortex until fully dissolved (clear solution).

- Caution: The 4-hydroxy group is oxidation-sensitive. Flush headspace with Argon/Nitrogen if storing.

- Final Calculation: Recalculate the exact molarity based on

:

Protocol B: Standardization via Potentiometric Titration

Objective: Verify the exact molarity of a bulk 4-Hydroxy McPT HCl sample using Argentometric titration of the chloride counter-ion. This is superior to acid-base titration because the phenol/amine pKa overlap makes pH endpoints indistinct.

Principle

The chloride ion () from the hydrochloride salt precipitates with Silver Nitrate ().

Stoichiometry is 1:1.

Equipment

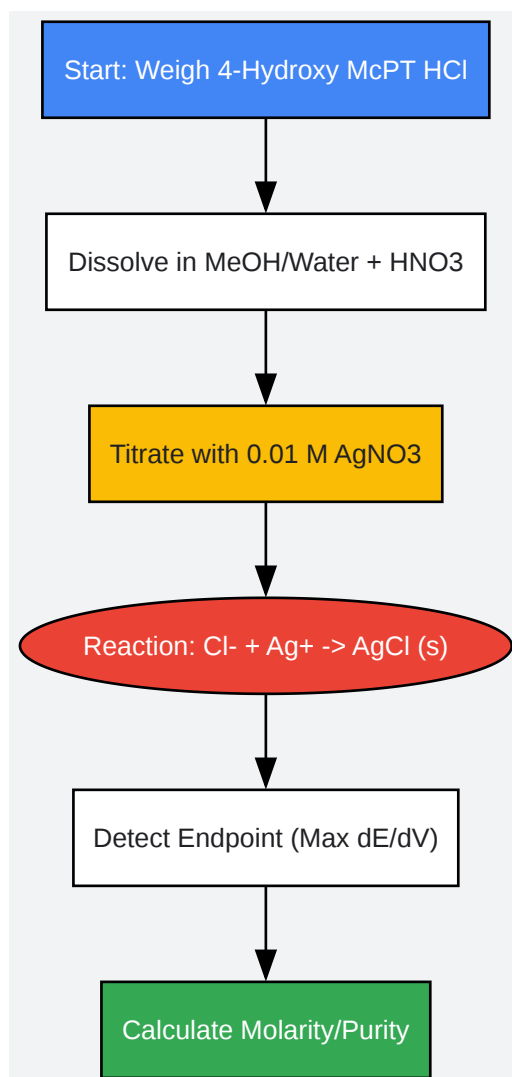
- Automatic Titrator (e.g., Mettler Toledo or Metrohm).
- Electrode: Silver Ring Electrode (Ag/AgCl) or Chloride Ion Selective Electrode (ISE).
- Titrant: 0.01 M
(Standardized).

Step-by-Step Procedure

- Sample Preparation:
 - Weigh accurately ~25 mg of 4-Hydroxy McPT HCl.
 - Dissolve in 50 mL of 50:50 Methanol:Water (to ensure solubility while allowing ionic mobility).
 - Add 1 mL of 1M
(Nitric Acid) to prevent silver oxide formation.
- Titration:
 - Immerse the electrode.
 - Titrate with 0.01 M
at a slow rate (e.g., 0.5 mL/min).

- Monitor the potential (mV). The endpoint is the maximum first derivative ().
- Calculation:

Data Visualization: Titration Logic



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Figure 1: Argentometric titration workflow for validating the chloride content of 4-Hydroxy McPT HCl.

Troubleshooting & Common Pitfalls

Issue	Cause	Solution
Cloudy Solution	Incomplete dissolution in aqueous buffer.	4-Hydroxy McPT is lipophilic. Dissolve in 100% DMSO first, then dilute slowly into buffer. Limit final aqueous conc. to <0.2 mg/mL.
Drifting Titration Signal	Electrode fouling by AgCl precipitate.	Clean silver ring electrode with mild abrasive strip; add polyvinyl alcohol (PVA) to solution to disperse colloid.
Yellow/Brown Solution	Oxidation of the 4-hydroxy indole.	The compound is sensitive to air. Use freshly prepared solutions. Add ascorbic acid (if compatible with assay).
Inaccurate Molarity	Ignoring the HCl mass.	Always use MW 266.77 (Salt), not 230.3 (Base). This causes a ~16% error if ignored.

References

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